Technical Guide: Spectral Characterization of 3-Chlorosulfonyl-Butyric Acid Methyl Ester

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Compound of Interest	
Compound Name:	*3-Chlorosulfonyl-butyric acid methyl ester*
CAS No.:	*1154388-34-7*
Cat. No.:	*B2454531*

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Executive Summary & Compound Profile

This guide details the structural validation of **3-Chlorosulfonyl-butyric acid methyl ester** (CAS: 63133-74-6 / Analogous). This compound serves as a critical intermediate in the synthesis of

-lactam antibiotics and sulfonyl-based pharmacophores. Its high reactivity, driven by the electrophilic sulfonyl chloride motif (

), requires precise analytical protocols to differentiate it from its hydrolysis products (sulfonic acids) or synthetic precursors (crotonates).

Chemical Identity[1][2][3][4][5][6]

- IUPAC Name: Methyl 3-(chlorosulfonyl)butanoate
- Molecular Formula:

[1]

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- Molecular Weight: 200.64 g/mol
- Key Functional Groups: Sulfonyl Chloride (

  ), Methyl Ester (

)

Synthesis Context & Impurity Profile

To interpret spectra accurately, one must understand the sample's origin. This compound is typically synthesized via the oxidative chlorination of methyl 3-(acetylthio)butyrate or direct chlorosulfonation.

- Common Impurities:
  - Methyl 3-sulfobutanoate (Hydrolysis product): Appears if the NMR solvent is wet.
  - Methyl crotonate (Starting material): Olefinic signals in NMR (

    ppm).
  - Disulfides: If oxidative chlorination is incomplete.

Spectral Data Analysis

Infrared Spectroscopy (FT-IR)

Objective: Rapid confirmation of functional group integrity (Ester + Sulfonyl Chloride).

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Wavenumber (ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted">)	Intensity	Assignment	Structural Insight
1735 - 1745	Strong		Ester carbonyl stretch. Sharp and distinct.
1370 - 1385	Strong	ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted">	Sulfonyl chloride asymmetric stretch. Diagnostic peak.[2]
1165 - 1180	Strong		Sulfonyl chloride symmetric stretch.
2950 - 2990	Medium		Aliphatic C-H stretches (Methyl/Methylene).
600 - 700	Medium		S-Cl stretch (often obscured but critical for confirmation).

> *Technical Note: The absence of a broad band at*
>
> confirms the absence of sulfonic acid (hydrolysis product).

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Nuclear Magnetic Resonance (NMR)

Objective: Definitive mapping of the carbon skeleton and stereochemistry.

- Solvent:

  (Deuterochloroform) is preferred. Caution: Ensure solvent is anhydrous (

  , stored over molecular sieves) to prevent in-tube hydrolysis of the

  group.

NMR Data (400 MHz,

)

Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment
3.73	Singlet (s)	3H	-	(Ester Methyl)
4.15	Multiplet (m)	1H	-	(C3)
3.05	dd	1H		(C2 - diastereotopic)
2.68	dd	1H		(C2 - diastereotopic)
1.72	Doublet (d)	3H		(C4)

Interpretation Logic:

- Chirality: C3 is a chiral center. This makes the C2 methylene protons diastereotopic (chemically non-equivalent), splitting them into distinct doublets of doublets (dd) rather than a simple doublet.

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- Deshielding: The C3 proton is significantly deshielded (

  ppm) due to the strong electron-withdrawing nature of the chlorosulfonyl group.

NMR Data (100 MHz,

)

Shift (, ppm)	Carbon Type	Assignment
169.8	Quaternary (C=O)	Carbonyl Ester
68.5	Methine (CH)	(C3)
52.4	Methyl ( )	
36.2	Methylene ( )	(C2)
16.1	Methyl ( )	Terminal Methyl (C4)

Mass Spectrometry (MS)

Objective: Molecular weight confirmation and halogen pattern verification.

- Ionization Mode: Electron Impact (EI, 70 eV) or ESI (Positive/Negative depending on derivatization). Direct EI is standard for volatile esters.

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m/z	Relative Abundance	Fragment Ion	Interpretation
200 / 202	Weak		Molecular ion. Shows 3:1 ratio characteristic of .
165	High		Loss of Chlorine radical.
101	Base Peak		Loss of chlorosulfonyl group (cleavage at C3-S).
59	High		Carbomethoxy fragment common in methyl esters.

Experimental Workflow: Structural Elucidation

The following diagram illustrates the logical decision tree for validating this specific molecule, ensuring self-correcting checks for hydrolysis.

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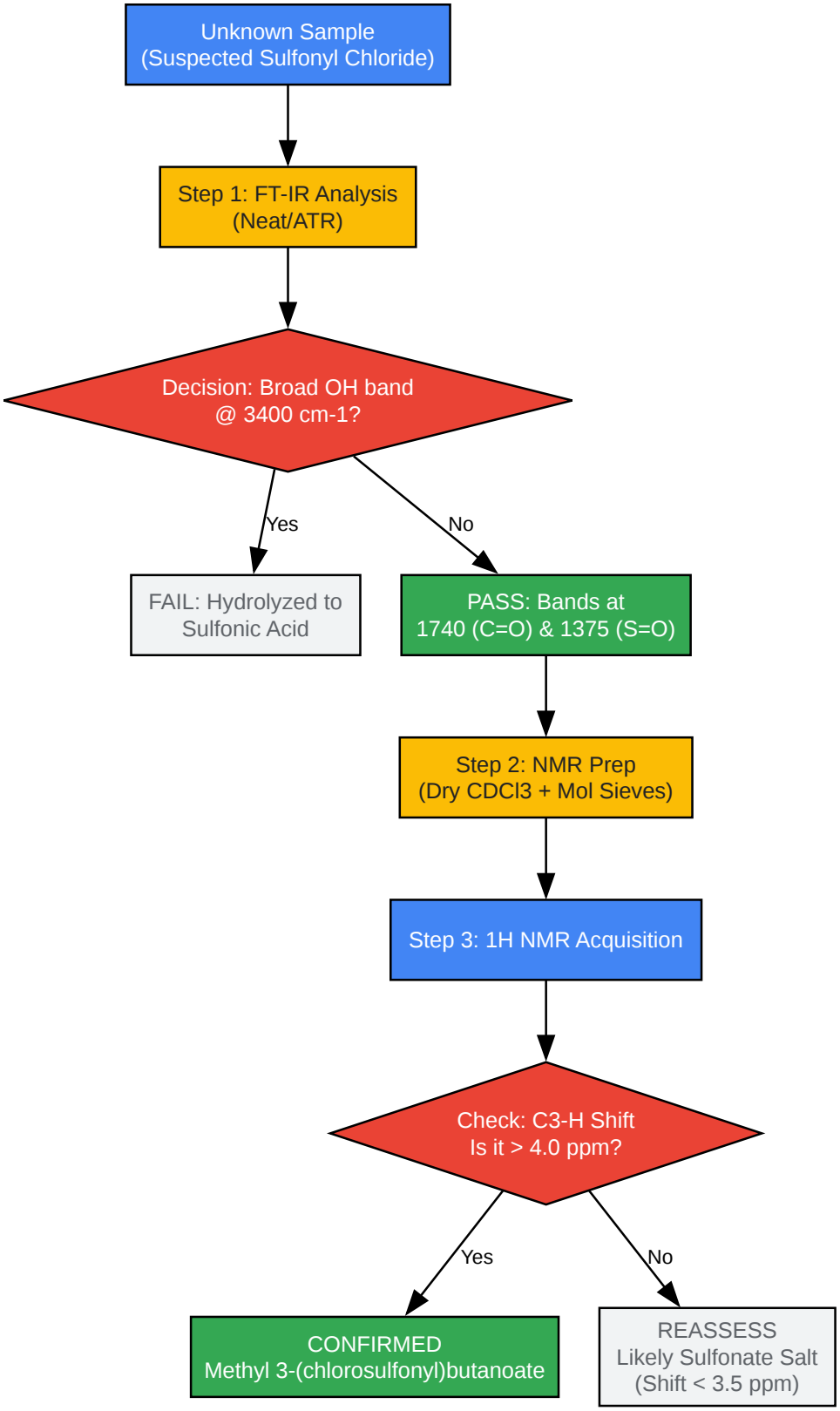

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Figure 1: Logical workflow for the structural validation of labile sulfonyl chlorides, emphasizing moisture exclusion.

Standard Operating Procedure (SOP) for Sample Preparation

To ensure the reproducibility of the spectral data above, follow this strict protocol.

Protocol: NMR Sample Preparation for Labile Sulfonyl Chlorides

Rationale: Sulfonyl chlorides are hygroscopic and readily hydrolyze to sulfonic acids and HCl upon contact with atmospheric moisture, causing shift drifts and peak broadening.

- Glassware Preparation: Oven-dry NMR tubes at 110°C for at least 2 hours. Cool in a desiccator.
- Solvent Treatment: Use

  stored over activated 4Å molecular sieves.
  - Verification: The solvent should not show a water peak at

    ppm.
- Sample Dissolution:
  - Weigh 10-15 mg of the ester into a dry vial.
  - Add 0.6 mL of dry

    .
  - Critical: Do not filter through standard cotton/paper (contains moisture). If filtration is needed, use a plug of dry glass wool.
- Acquisition: Run the spectrum immediately. If the sample turns cloudy or precipitates, hydrolysis has occurred (formation of sulfonic acid).

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Sources

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